

Application Note: Synthesis Protocol for 2-Amino-N,N-diethyl-3-methylbenzamide

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Compound of Interest

Compound Name: 2-Amino-N,N-diethyl-3-methylbenzamide

CAS No.: 926250-76-2

Cat. No.: B3009091

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Abstract

This application note details a robust, scalable synthesis protocol for **2-Amino-N,N-diethyl-3-methylbenzamide**, a structural analog of the insect repellent DEET and a functionalized anthranilamide scaffold. Unlike standard amide couplings that risk competitive side-reactions due to the free aniline moiety, this protocol utilizes an Isatoic Anhydride platform. This methodology ensures high regioselectivity, eliminates the need for amine protection, and provides a self-purifying mechanism via carbon dioxide evolution. The guide includes a retrosynthetic analysis, step-by-step experimental procedures, and quality control parameters suitable for drug discovery and lead optimization workflows.

Introduction & Strategic Analysis

The target molecule, **2-Amino-N,N-diethyl-3-methylbenzamide**, possesses a sterically congested core due to the ortho-methyl group adjacent to the aniline nitrogen. Direct coupling of 2-amino-3-methylbenzoic acid using standard agents (e.g., EDC, HATU) often suffers from low yields due to:

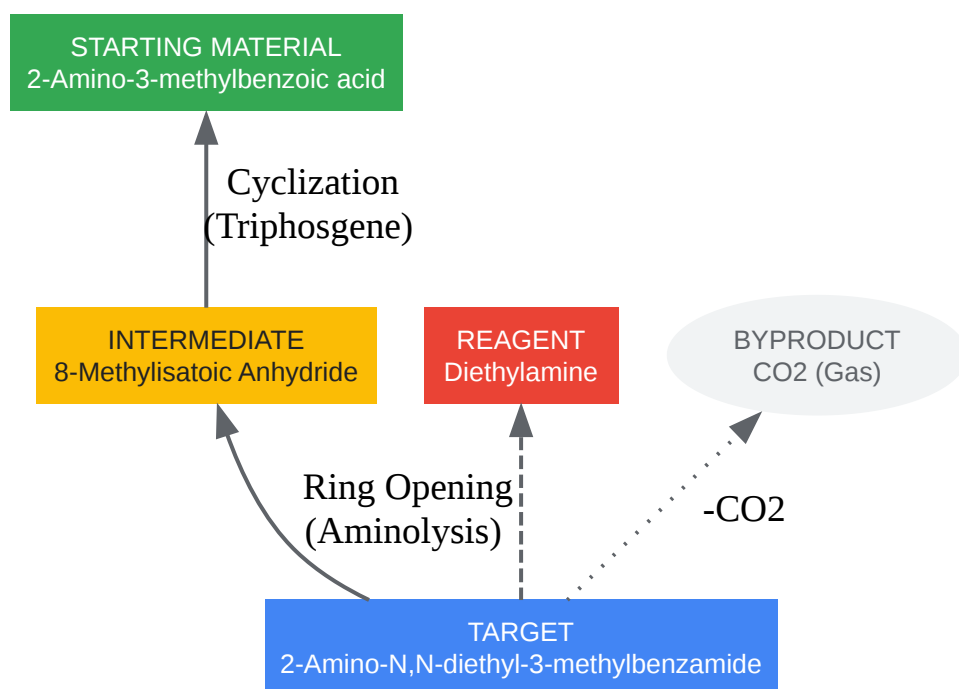
- Competitive Dimerization: The unprotected aniline acting as a nucleophile toward the activated ester.
- Steric Hindrance: The C3-methyl group impedes attack at the carbonyl center.

To circumvent these issues, this protocol employs the Isatoic Anhydride (2H-3,1-benzoxazine-2,4(1H)-dione) route. This intermediate serves as a "masked" activated ester that reacts cleanly with amines. The driving force of the reaction is the irreversible loss of CO₂, which prevents reversibility and drives the equilibrium toward the amide product.

Retrosynthetic Logic

The synthesis is disconnected into two phases:

- Activation: Cyclization of 2-amino-3-methylbenzoic acid to 8-methylisatoic anhydride.
- Aminolysis: Nucleophilic ring-opening with diethylamine.



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Figure 1: Retrosynthetic strategy utilizing the reactive isatoic anhydride intermediate to bypass direct coupling issues.

Experimental Protocol

Phase 1: Synthesis of 8-Methylisatoic Anhydride

Objective: Convert the anthranilic acid derivative into the reactive anhydride intermediate.

- Reagents:
 - 2-Amino-3-methylbenzoic acid (1.0 equiv)[\[1\]](#)
 - Triphosgene (0.35 equiv) (Solid source of phosgene, safer handling)
 - Triethylamine (TEA) (Catalytic amount or 1.0 equiv if HCl scavenging is needed)
 - Solvent: Dry Tetrahydrofuran (THF) or Dioxane.

Procedure:

- Setup: Equip a 3-neck round-bottom flask with a reflux condenser, nitrogen inlet, and addition funnel. Vent the system through a caustic scrubber (NaOH solution) to neutralize any generated phosgene/HCl.
- Dissolution: Dissolve 2-Amino-3-methylbenzoic acid (15.1 g, 100 mmol) in dry THF (150 mL).
- Activation: Cool the solution to 0°C. Dissolve Triphosgene (10.4 g, 35 mmol) in THF (30 mL) and add dropwise over 30 minutes. Caution: Exothermic.
- Reaction: Allow the mixture to warm to room temperature, then heat to reflux (65°C) for 3 hours. The solution should become clear as the anhydride forms.
- Isolation: Cool the mixture to room temperature. If the product precipitates, filter directly. If not, concentrate the solvent to ~20% volume and add cold hexanes to induce precipitation.
- Purification: Filter the solid, wash with cold hexanes, and dry under vacuum.
 - Expected Yield: 85-95%
 - Appearance: Beige to off-white solid.

Phase 2: Aminolysis to 2-Amino-N,N-diethyl-3-methylbenzamide

Objective: Nucleophilic attack by diethylamine to open the ring and release CO₂.

- Reagents:
 - 8-Methylisatoic Anhydride (from Phase 1) (1.0 equiv)
 - Diethylamine (1.2 equiv)
 - Catalyst: NaOH (0.1 equiv) or DMAP (Optional, for kinetics)
 - Solvent: Ethanol or DMF.

Procedure:

- Setup: Use a reaction vessel capable of venting gas (CO₂ evolution).
- Mixing: Suspend 8-Methylisatoic Anhydride (17.7 g, 100 mmol) in Ethanol (100 mL).
- Addition: Add Diethylamine (8.8 g, 12.4 mL, 120 mmol) dropwise at room temperature.
- Reaction: Heat the mixture to 40-50°C.
 - Observation: Vigorous evolution of CO₂ gas will occur. Monitor until gas evolution ceases (typically 1-2 hours).
- Completion: Monitor by TLC (Ethyl Acetate/Hexane 1:1) or HPLC.[2] The anhydride spot should disappear.
- Work-up:
 - Concentrate the ethanol under reduced pressure.[3]
 - Dissolve the residue in Ethyl Acetate (150 mL).
 - Wash with 1M NaHCO₃ (2 x 50 mL) to remove unreacted acid/anhydride traces.

- Wash with Brine (50 mL).
- Dry over anhydrous Na_2SO_4 and concentrate.^[4]
- Final Purification: If necessary, recrystallize from Hexane/Ethyl Acetate or purify via flash chromatography (Silica, 0-30% EtOAc in Hexanes).

Analytical Characterization & QC

To ensure the integrity of the synthesized compound, the following specifications must be met.

Parameter	Specification	Method/Notes
Appearance	White to pale yellow crystalline solid	Visual inspection
Purity	> 98.0%	HPLC (C18, ACN/Water gradient)
Mass Spec	$[\text{M}+\text{H}]^+ = 207.15 \text{ Da}$	LC-MS (ESI+)
^1H NMR	Confirm structure	See below for diagnostic shifts
Residual Solvents	< 5000 ppm (Ethanol/THF)	GC-Headspace

Diagnostic ^1H NMR Signals (CDCl_3 , 400 MHz):

- δ 6.5 - 7.2 ppm: Multiplet (3H, Aromatic protons).
- δ 4.2 ppm: Broad singlet (2H, $-\text{NH}_2$, exchangeable with D_2O).
- δ 3.2 - 3.5 ppm: Multiplet/Broad (4H, $\text{N}-\text{CH}_2-\text{CH}_3$). Note: Rotational restriction of the amide bond often broadens these signals.
- δ 2.15 ppm: Singlet (3H, $\text{Ar}-\text{CH}_3$).
- δ 1.1 - 1.2 ppm: Triplet/Multiplet (6H, $\text{N}-\text{CH}_2-\text{CH}_3$).

Process Safety & Handling

- Triphosgene: Highly toxic. Generates phosgene gas upon decomposition or reaction. Must be handled in a well-ventilated fume hood. A scrubber system containing 10% NaOH is mandatory to trap exhaust gases.
- CO₂ Evolution: Phase 2 generates stoichiometric quantities of gas. Ensure reaction vessels are not sealed tight to prevent over-pressurization.
- Diethylamine: Volatile, flammable, and corrosive. Keep away from ignition sources.

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